

## Health and safety information for 4-(Bromomethyl)benzoic acid

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Compound of Interest		
Compound Name:	4-(Bromomethyl)benzoic acid	
Cat. No.:	B193081	Get Quote

An In-depth Technical Guide to the Health and Safety of 4-(Bromomethyl)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute professional medical or safety advice. Always consult the official Safety Data Sheet (SDS) and follow established laboratory safety protocols when handling any chemical.

### Introduction

**4-(Bromomethyl)benzoic acid** (CAS No. 6232-88-8), also known as α-bromo-p-toluic acid, is a bifunctional organic compound widely utilized as an intermediate in organic synthesis.[1] Its structure, featuring both a carboxylic acid and a reactive bromomethyl group, makes it a valuable building block in the pharmaceutical and fine chemical industries.[1] Notably, it serves as a key intermediate in the synthesis of the antihypertensive agent eprosartan. Despite its utility, the presence of the reactive benzyl bromide moiety necessitates a thorough understanding of its potential health and safety hazards. This guide provides a comprehensive overview of the available health and safety information for **4-(bromomethyl)benzoic acid**, including its toxicological profile, safe handling procedures, and emergency measures.

## **Hazard Identification and Classification**

**4-(Bromomethyl)benzoic acid** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following



classifications based on available data. It is important to note that some suppliers classify this chemical as causing severe skin burns and eye damage (Category 1), while the majority classify it as an irritant (Category 2).[1][2][3][4] Prudent practice dictates handling it with the precautions required for a corrosive substance.

**Table 1: GHS Hazard Classification** 

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1C / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1/2	H318: Causes serious eye damage / H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source: Aggregated from multiple supplier Safety Data Sheets.[1][2][4]

## **Toxicological Profile**

A comprehensive toxicological profile for **4-(bromomethyl)benzoic acid** is not readily available in the public domain. Many safety data sheets indicate that the toxicological properties have not been thoroughly investigated.[3][5] No quantitative data for acute toxicity, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%), has been identified.[2] The primary hazards are associated with its corrosive and irritant properties.

#### Symptoms of Exposure:

- Skin Contact: May cause skin irritation characterized by redness, itching, scaling, or blistering.[2] In some classifications, it is considered to cause severe skin burns.[3]
- Eye Contact: Can cause serious eye irritation, redness, pain, and potentially severe eye damage.[2] It is also described as a lachrymator (a substance that causes tearing).[4]
- Inhalation: May cause respiratory irritation, leading to coughing and shortness of breath.[2][6]



 Ingestion: Ingestion of acidic and corrosive materials can cause burns to the mouth, throat, and gastrointestinal tract.[7]

The toxicology of structurally related compounds, such as benzyl bromide, indicates that they are strong lachrymators and are intensely irritating to the skin and mucous membranes.[6][8]

## **Physical and Chemical Properties**

A summary of the known physical and chemical properties of **4-(bromomethyl)benzoic acid** is provided below.

**Table 2: Physical and Chemical Properties** 

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>2</sub>
Molecular Weight	215.04 g/mol
Appearance	White to off-white crystalline solid/powder
Melting Point	224-229 °C
Boiling Point	No data available
Solubility	Insoluble in water; Soluble in organic solvents like ethyl acetate.
Vapor Pressure	No data available

Source: Aggregated from multiple supplier data sheets.[2][9]

## **Experimental Protocols**

Detailed toxicological studies specifically for **4-(bromomethyl)benzoic acid** are not publicly available. However, standardized OECD guidelines are used to assess the safety of chemicals. Below are generalized protocols for assessing skin and eye irritation, which would be applicable to this compound, along with a detailed protocol for its synthesis.



# Protocol for Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test is designed to determine the potential of a substance to cause irreversible (corrosion) or reversible (irritation) inflammatory changes to the skin.

- Test Animal: The albino rabbit is the recommended species.
- Preparation: Approximately 24 hours before the test, the fur on the animal's back is clipped.
- Application: A dose of 0.5 g of the solid test substance is applied to a small area (approx. 6 cm²) of the clipped skin and covered with a gauze patch and a semi-occlusive dressing.
- Exposure: The test substance is left in place for a 4-hour exposure period.
- Observation: After 4 hours, the patch is removed, and the skin is cleaned. The skin is then
  examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after
  patch removal.
- Scoring: The severity of the skin reactions is scored numerically to determine the level of irritation.

## Protocol for Synthesis of 4-(Bromomethyl)benzoic acid

This protocol describes the synthesis of **4-(bromomethyl)benzoic acid** from 4-methylbenzoic acid via a radical substitution reaction.

- Reactants:
  - 4-methylbenzoic acid (p-toluic acid)
  - N-bromosuccinimide (NBS)
  - Benzoyl peroxide (radical initiator)
  - Chlorobenzene (solvent)
- Procedure:



- 1. Combine 4-methylbenzoic acid, N-bromosuccinimide, and a catalytic amount of benzoyl peroxide in a round-bottomed flask containing a magnetic stir bar.
- 2. Add chlorobenzene as the solvent.
- 3. Fit the flask with a reflux condenser and heat the mixture to reflux for approximately 1 hour.
- 4. After the reflux period, cool the mixture to room temperature and then further cool in an ice bath to precipitate the product.
- 5. Collect the solid product by suction filtration.
- 6. Wash the collected solid with hexane to remove byproducts.
- 7. To remove the succinimide byproduct, stir the solid with deionized water and then filter again.
- 8. Wash the final product with water and hexane and dry under suction.
- Purification: The crude product can be recrystallized from ethyl acetate to obtain the purified
   4-(bromomethyl)benzoic acid.[10][11]

## Safe Handling and Storage

Due to its hazardous nature, strict safety protocols must be followed when handling **4- (bromomethyl)benzoic acid**.

## Table 3: Personal Protective Equipment (PPE) and Handling Precautions



Control	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably in a certified chemical fume hood.[2] Ensure eyewash stations and safety showers are readily accessible.[3]
Eye/Face Protection	Wear chemical safety goggles and/or a face shield.[3]
Skin Protection	Wear a lab coat and chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before use.[12]
Respiratory Protection	If dust is generated or ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.[12]
General Hygiene	Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[2]

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2]
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, amines, and alcohols.[13]
- Store in a corrosives-compatible cabinet.

## **Emergency and First Aid Procedures**

Immediate action is crucial in the event of exposure to **4-(bromomethyl)benzoic acid**.

### **Table 4: First Aid Measures**



Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[12]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

#### Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[12]
- Specific Hazards: Combustion may produce toxic fumes, including carbon monoxide, carbon dioxide, and hydrogen bromide.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

#### Accidental Release Measures:

- Evacuate personnel from the area.
- Wear appropriate PPE as described in Table 3.



- · Avoid dust formation.
- Carefully sweep up the solid material and place it in a suitable, labeled container for disposal.
- Clean the spill area thoroughly.
- Prevent the material from entering drains or waterways.[2]

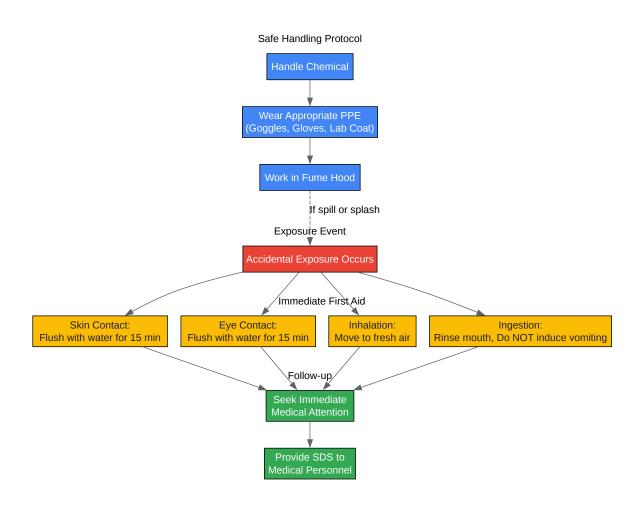
## **Visualizations**

Diagram 1: Synthesis Workflow for 4-(Bromomethyl)benzoic acid









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